Spectroscopic Profile of 5-Bromo-2-fluorophenol: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Bromo-2-fluorophenol*
CAS No.:	*112204-58-7*
Cat. No.:	*B123259*

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This technical guide provides a comprehensive overview of the spectroscopic data for **5-Bromo-2-fluorophenol** (CAS No. 112204-58-7), a key intermediate in the development of novel pharmaceutical compounds. This document is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource of its spectral characteristics.

Core Spectroscopic Data

The structural elucidation and confirmation of **5-Bromo-2-fluorophenol** rely on a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS). The quantitative data obtained from these analyses are summarized below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the carbon-hydrogen framework of a molecule.

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^{1}H NMR Data

A proton NMR spectrum of **5-Bromo-2-fluorophenol** was acquired on a 400 MHz instrument using deuterated chloroform ($CDCl_3$) as the solvent.[1] The chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.14	dd, J=8.13, 1.98 Hz	1H	Aromatic CH
6.90-6.98	m	2H	Aromatic CH
5.39	s	1H	Phenolic OH

^{13}C NMR Data (Predicted)

As experimental ^{13}C NMR data for **5-Bromo-2-fluorophenol** is not readily available in the literature, a predicted spectrum was generated using online computational tools. These tools utilize established algorithms and extensive databases to estimate the chemical shifts of carbon nuclei. It is important to note that these are theoretical values and should be confirmed by experimental data.

Predicted Chemical Shift (δ) ppm	Assignment
152.4 (d, J=240 Hz)	C-F
142.1 (d, J=12 Hz)	C-OH
124.9 (d, J=4 Hz)	C-H
118.9 (d, J=24 Hz)	C-H
117.5 (d, J=8 Hz)	C-H
114.8 (s)	C-Br

Fourier-Transform Infrared (FT-IR) Spectroscopy (Predicted)

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FT-IR spectroscopy provides information about the functional groups present in a molecule. The predicted vibrational frequencies for **5-Bromo-2-fluorophenol** are listed below.

Wavenumber (cm^{-1})	Intensity	Assignment
3600-3400	Broad	O-H stretch (phenolic)
3100-3000	Medium	Aromatic C-H stretch
1600-1450	Strong	Aromatic C=C stretch
1250-1200	Strong	C-O stretch (phenolic)
1100-1000	Strong	C-F stretch
700-600	Strong	C-Br stretch

Mass Spectrometry (MS) (Predicted)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. The predicted mass-to-charge ratios (m/z) and their relative intensities for the major fragments of **5-Bromo-2-fluorophenol** under electron ionization (EI) are presented below. The presence of bromine is expected to result in a characteristic M+2 isotope peak with approximately equal intensity to the molecular ion peak.

m/z	Relative Intensity (%)	Assignment
190/192	100	$[M]^+$ (Molecular ion)
111	80	$[M-Br]^+$
83	40	$[M-Br-CO]^+$

Experimental Protocols

Detailed methodologies for the acquisition of the above spectroscopic data are provided to ensure reproducibility.

NMR Spectroscopy

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Sample Preparation: A sample of approximately 10-20 mg of **5-Bromo-2-fluorophenol** is dissolved in about 0.7 mL of deuterated chloroform ($CDCl_3$) containing a small amount of tetramethylsilane (TMS) as an internal standard. The solution is then transferred to a 5 mm NMR tube.

Instrumentation and Data Acquisition: ^{1}H and ^{13}C NMR spectra are typically recorded on a 400 MHz or higher field NMR spectrometer. For ^{1}H NMR, standard acquisition parameters are used. For ^{13}C NMR, proton decoupling is employed to simplify the spectrum.

FT-IR Spectroscopy

Sample Preparation: For a solid sample like **5-Bromo-2-fluorophenol**, the Attenuated Total Reflectance (ATR) technique is commonly used. A small amount of the solid is placed directly on the ATR crystal, and pressure is applied to ensure good contact.

Instrumentation and Data Acquisition: The FT-IR spectrum is recorded using a standard FT-IR spectrometer. The spectrum is typically scanned over the range of 4000-400 cm^{-1}. A background spectrum of the empty ATR crystal is recorded and subtracted from the sample spectrum.

Mass Spectrometry

Sample Preparation: A dilute solution of **5-Bromo-2-fluorophenol** is prepared in a volatile solvent such as methanol or dichloromethane.

Instrumentation and Data Acquisition: The sample is introduced into the mass spectrometer, often via a gas chromatograph (GC-MS) for separation from any impurities. Electron ionization (EI) at 70 eV is a common method for generating ions. The mass analyzer is set to scan a suitable mass range (e.g., m/z 50-300) to detect the molecular ion and its fragments.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the complete spectroscopic characterization of **5-Bromo-2-fluorophenol**.

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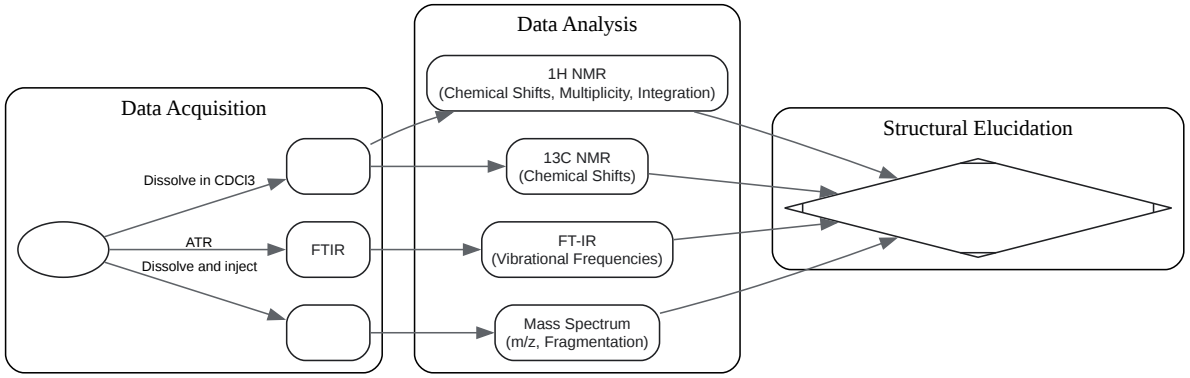

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Caption: Logical workflow for the spectroscopic analysis of **5-Bromo-2-fluorophenol**.

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References

- 1. 5-Bromo-2-fluorophenol synthesis - chemicalbook [chemicalbook.com]
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